

Dienogest-d4 metabolite identification

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Compound Focus: Dienogest-d4

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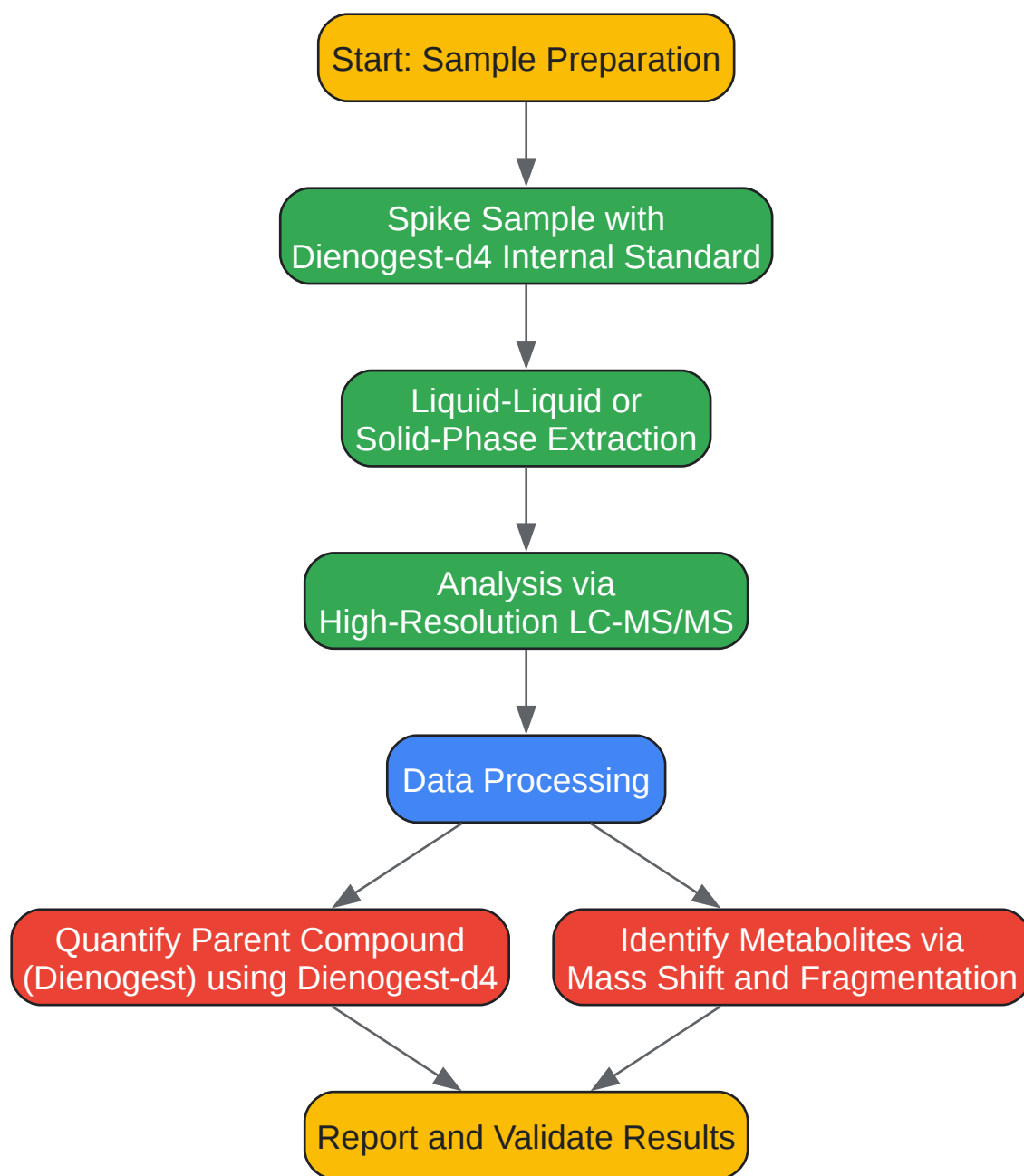
Dienogest-d4: An Overview

The table below summarizes the core information available for **Dienogest-d4**:

Aspect	Description
Chemical Identity	Deuterium-labeled (d4) analog of the progestin Dienogest [1].
Primary Application	Internal standard for quantitative analysis using LC-MS, GC-MS, or NMR [1].
Key Role	Acts as a tracer to improve analytical accuracy by correcting for losses during sample preparation and instrument variability [1].
Biological Relevance	The parent compound, Dienogest, is known to form specific metabolites (e.g., STS 749 and STS 825) during its metabolic pathway [2].

Proposed Workflow for Metabolite Identification

The following diagram outlines a logical workflow for identifying Dienogest metabolites using an isotopic standard like **Dienogest-d4**. This is a generalized protocol based on standard practices in pharmaceutical analysis.



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Workflow Stages:

- **Sample Preparation & Spiking:** The biological sample (e.g., plasma, urine) is prepared, and a known amount of **Dienogest-d4** is added. This corrects for analytical variability from this point forward [1].
- **Analyte Extraction:** Compounds of interest are isolated from the sample matrix using techniques like liquid-liquid extraction or solid-phase extraction.

- **LC-MS/MS Analysis:** The extract is analyzed using Liquid Chromatography coupled with tandem Mass Spectrometry. The high resolution allows for the separation and accurate mass measurement of Dienogest and its metabolites [3].
- **Data Processing:** The raw mass spectrometric data is processed. The **Dienogest-d4** standard enables precise quantification of the parent Dienogest.
- **Metabolite Identification:** Metabolites are identified by looking for characteristic mass shifts in the chromatogram. For instance, a metabolite that retains the deuterium label would be detected at a higher mass-to-charge ratio, while a metabolite that lost the labeled portion would be identified through its fragmentation pattern.
- **Reporting:** Results are compiled, and the method's accuracy, precision, and sensitivity are validated.

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References

1. Dienogest-d4 (STS 557-d4) | Stable Isotope [medchemexpress.com]
2. [The Endocrinologic Profile of Metabolites of the Progestin ... [pubmed.ncbi.nlm.nih.gov]
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